

## Dimethyl Sebacate: A Performance Evaluation of Plasticizer Migration Against Industry Standards

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

The selection of a suitable plasticizer is a critical consideration in the formulation of polymeric materials for sensitive applications, including medical devices, pharmaceutical packaging, and food contact materials. A key performance indicator for a plasticizer is its resistance to migration, a phenomenon where the plasticizer leaches from the polymer matrix. This can lead to alterations in the material's physical properties and, more critically, potential contamination of the surrounding environment or the product it contains. This guide provides an objective comparison of the migration characteristics of **Dimethyl Sebacate** against established industry-standard plasticizers: Di(2-ethylhexyl) phthalate (DEHP), Trioctyl trimellitate (TOTM), and Acetyl tributyl citrate (ATBC).

While direct, comprehensive comparative data for **Dimethyl Sebacate** is limited in publicly available literature, this guide utilizes data for a close structural analog, Dibutyl Sebacate (DBS), to provide an initial performance benchmark. The data presented is compiled from various scientific studies and is intended to offer a comparative overview to inform material selection and development.

## **Comparative Analysis of Plasticizer Migration**

The migration of a plasticizer is influenced by several factors, including its molecular weight, the type of polymer, the surrounding medium (simulant), and the conditions of contact such as temperature and duration. The following table summarizes available migration data for the selected plasticizers under various experimental conditions.



Plasticizer	Polymer	Test Conditions	Migration Level	Reference
Dibutyl Sebacate (DBS) (as a proxy for Dimethyl Sebacate)	Polyvinylidene chloride (PVDC)	Processed cheese and cooked meats	76-137 mg/kg	[1]
Dibutyl Sebacate (DBS)	Polyvinyl chloride (PVC)	28 days, per EN ISO 177:2017	12.78% weight loss	[2]
Di(2-ethylhexyl) phthalate (DEHP)	Polyvinyl chloride (PVC)	Blood, during simulated cardiopulmonary bypass	High migration rate	[3]
Trioctyl trimellitate (TOTM)	Polyvinyl chloride (PVC)	Blood, during simulated cardiopulmonary bypass	Migration was approximately 350 times lower than DEHP	[3][4]
Acetyl tributyl citrate (ATBC)	Polyvinylidene chloride/Polyvinyl chloride (PVDC/PVC) co- polymer film	Cheese	2-8 mg/kg	[1]
Acetyl tributyl citrate (ATBC)	Polyvinyl chloride (PVC)	Fatty food simulant (Olive oil)	Lower migration than DEHA	[5]

Note: The data for Dibutyl Sebacate (DBS) is presented as a proxy for **Dimethyl Sebacate** due to the limited availability of direct migration studies for the latter. The significant difference in migration levels for DBS in different studies can be attributed to the varying test conditions, polymer matrices, and contact media.



# **Experimental Protocols for Evaluating Plasticizer Migration**

Standardized testing methodologies are crucial for the accurate and reproducible assessment of plasticizer migration. Two of the most widely recognized industry standards are ISO 177 and ASTM D2199.

# ISO 177: Plastics - Determination of migration of plasticizers

This standard specifies a method to determine the tendency of plasticizers to migrate from a plastic material into an absorbing material when in close contact.[6][7][8][9]

Principle: A test specimen of the plastic material is placed between two sheets of an absorbent material. This "sandwich" is then subjected to a specific temperature for a defined period. The amount of plasticizer that has migrated is determined by measuring the weight loss of the test specimen.[6][7]

#### Apparatus:

- Analytical balance (accurate to 0.1 mg)
- Circular cutting device
- Forced-air circulation oven
- Glass plates
- Weights

#### Procedure:

- Specimen Preparation: Cut circular specimens from the plastic sheet with a diameter of 50 ± 1 mm. The thickness should be representative of the final product.
- Conditioning: Condition the test specimens and the absorbent sheets (e.g., activated carbon-impregnated paper) at 23  $\pm$  2 °C and 50  $\pm$  5 % relative humidity for at least 24 hours.



- Initial Weighing: Weigh the conditioned test specimen to the nearest 0.1 mg.
- Assembly: Place the test specimen between two conditioned absorbent sheets, and then
  place this assembly between two glass plates. Apply a specified pressure using a weight.
- Heating: Place the entire assembly in a forced-air oven at a specified temperature (e.g., 70 ± 2 °C) for a defined period (e.g., 24 hours).
- Final Weighing: After the heating period, remove the assembly from the oven and allow it to cool to room temperature. Carefully separate the test specimen from the absorbent sheets and reweigh it.
- Calculation: The migration of the plasticizer is calculated as the percentage loss in weight of the test specimen.

# ASTM D2199: Standard Test Method for Measurement of Plasticizer Migration from Vinyl Fabrics to Lacquers

This method is an accelerated test to measure the tendency of plasticizers to transfer from a vinyl fabric to a lacquer coating it comes in contact with.[10][11][12][13]

Principle: A sample of the vinyl fabric is placed on a conditioned lacquer film under a specified pressure and elevated temperature for a set duration. The lacquer is then visually examined for any signs of marring, softening, or exudation of the plasticizer.[11][13]

#### Apparatus:

- Drawdown blade for lacquer application
- Glass panels
- Forced-convection oven
- Weights to apply a pressure of 0.5 psi (3.45 kPa)
- Sponge rubber and aluminum foil

#### Procedure:

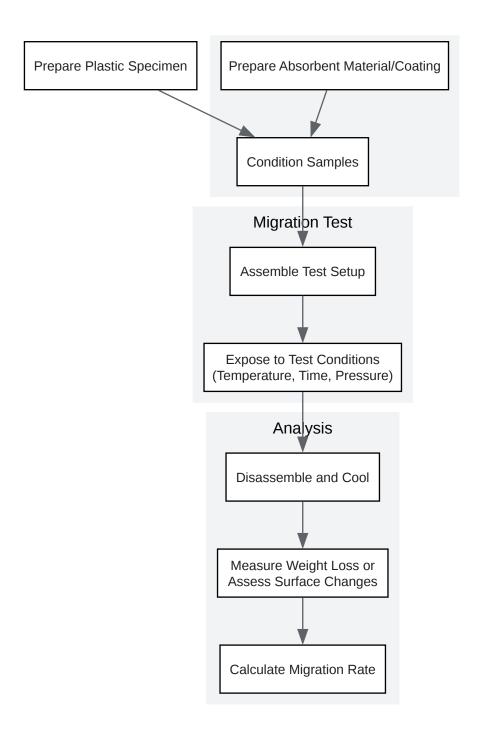


- Lacquer Film Preparation: Apply a uniform film of the test lacquer onto a glass panel and allow it to dry as specified.
- Specimen Preparation: Cut a 51 x 51 mm square from the vinyl fabric to be tested.
- Assembly: Place the vinyl fabric specimen onto the dried lacquer film. Cover the fabric with aluminum foil, a sponge rubber pad, and a glass plate. Apply a weight to achieve a pressure of 0.5 psi.
- Heating: Place the assembly in a forced-convection oven at 50 °C for 72 hours.
- Evaluation: After cooling, disassemble the setup and carefully remove the vinyl fabric.
   Visually inspect the lacquer surface at a low angle to the light for any marring, imprinting, or softening. The surface of the vinyl fabric can also be wiped with a cloth dampened with heptane to check for exuded plasticizer.
- Rating: The degree of migration is rated on a scale from no change to severe marring or imprinting.

### **Experimental Workflow and Logical Relationships**

The following diagrams illustrate the logical workflow of a typical plasticizer migration test and the signaling pathway of how plasticizer migration can impact a final product.

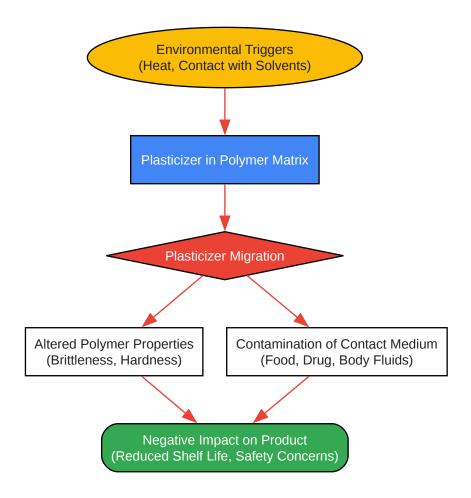




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Experimental Workflow for Plasticizer Migration Testing.





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Impact Pathway of Plasticizer Migration.

### **Discussion and Conclusion**

The available data, although limited for **Dimethyl Sebacate**, suggests that sebacate-based plasticizers exhibit lower migration tendencies compared to the traditional phthalate plasticizer, DEHP. The study on Dibutyl Sebacate in PVC showed a weight loss of 12.78% after 28 days, which, while significant, is in a different category from the high migration rates observed for DEHP in contact with biological fluids.[2][3] When compared to other non-phthalate alternatives, the performance of sebacates appears promising. For instance, TOTM demonstrates significantly lower migration than DEHP, making it a preferred choice in medical applications.[3][4] ATBC also shows relatively low migration into food simulants.[1][5]

The higher molecular weight and linear structure of sebacate esters likely contribute to their better permanence within the polymer matrix. However, a comprehensive evaluation of



**Dimethyl Sebacate** would require direct comparative studies against these industry standards under identical, rigorously controlled conditions as outlined in ISO and ASTM methodologies.

For researchers and drug development professionals, the choice of plasticizer should be guided by a thorough risk assessment that considers the specific application, the nature of the polymer, and the potential for contact with sensitive products. While **Dimethyl Sebacate** presents a potentially safer alternative to DEHP based on the performance of its analogue, further empirical data is necessary to fully validate its performance and ensure product safety and efficacy. It is recommended that for critical applications, specific migration studies be commissioned to generate the data required for a definitive conclusion.

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